

Personal protective equipment for handling 2-Iodobutane, (2S)-

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Compound of Interest

Compound Name: 2-Iodobutane, (2S)-

Cat. No.: B8253716

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Essential Safety and Handling Guide for (2S)-2-Iodobutane

This guide provides immediate, essential safety and logistical information for the handling and disposal of (2S)-2-Iodobutane. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

(2S)-2-Iodobutane, also known as sec-butyl iodide, is a flammable, colorless to pale yellow liquid that is irritating to the skin, eyes, and respiratory system.^{[1][2][3][4]} Proper personal protective equipment (PPE) and adherence to safety protocols are critical when handling this compound.

Physical and Chemical Properties

Property	Value
Molecular Formula	C4H9I[3][4]
Molecular Weight	184.02 g/mol [4]
Appearance	Colorless to pale yellow liquid[1][3]
Odor	Ether-like[1]
Boiling Point	119-120 °C[4][5][6]
Melting Point	-104 °C[4][5][6]
Density	1.598 g/mL at 25 °C[4][5][6]
Flash Point	24 °C (75.2 °F) - closed cup[6][7]
Solubility	Insoluble in water; Soluble in alcohol and diethyl ether[4][5][6]
Vapor Pressure	17.1 mmHg[1]
Vapor Density	6.3 (Air = 1)[8]

Hazard Identification and Personal Protective Equipment (PPE)

(2S)-2-Iodobutane is classified as a flammable liquid and poses several health risks.[1][2]

Hazard	GHS Classification	Recommended PPE
Flammability	Flammable Liquid (Category 2 or 3)[1]	- Flame-retardant lab coat- Work in a chemical fume hood- Keep away from heat, sparks, and open flames[8]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)[1]	- Chemical-resistant gloves (e.g., Nitrile, Neoprene)[9]- Wear appropriate protective clothing to prevent skin exposure[8]
Eye Damage/Irritation	Causes serious eye irritation (Category 2A)[1]	- Safety goggles or a face shield[9]
Respiratory Irritation	May cause respiratory irritation (Category 3)[1]	- Use in a well-ventilated area or a chemical fume hood- If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges (e.g., type ABEK)[7][9]

Emergency eyewash stations and safety showers must be readily accessible in the work area.
[8]

Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Work in a well-ventilated chemical fume hood.[2]
 - Ensure all ignition sources are removed from the work area.[2][10]
 - Ground and bond all containers and transfer equipment to prevent static discharge.[2][8]
 - Use only non-sparking tools.[2][8]

- Have appropriate fire extinguishing media readily available (e.g., dry chemical, CO₂, or alcohol-resistant foam).[\[10\]](#)
- Donning Personal Protective Equipment (PPE):
 - Put on a flame-retardant lab coat.
 - Wear chemical-resistant gloves. Inspect gloves for any signs of damage before use.[\[9\]](#)
 - Wear safety goggles and, if there is a splash hazard, a face shield.[\[9\]](#)
 - If the risk assessment indicates, wear a NIOSH-approved respirator.[\[9\]](#)
- Chemical Handling and Transfer:
 - Before transferring, ensure the receiving container is properly labeled and grounded.
 - Slowly add (2S)-2-Iodobutane to your reaction vessel or container to avoid splashing.
 - Keep containers tightly closed when not in use to prevent the release of flammable vapors.[\[2\]](#)[\[8\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.[\[11\]](#)
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated PPE. Contaminated clothing should be laundered separately before reuse.[\[2\]](#)[\[11\]](#)

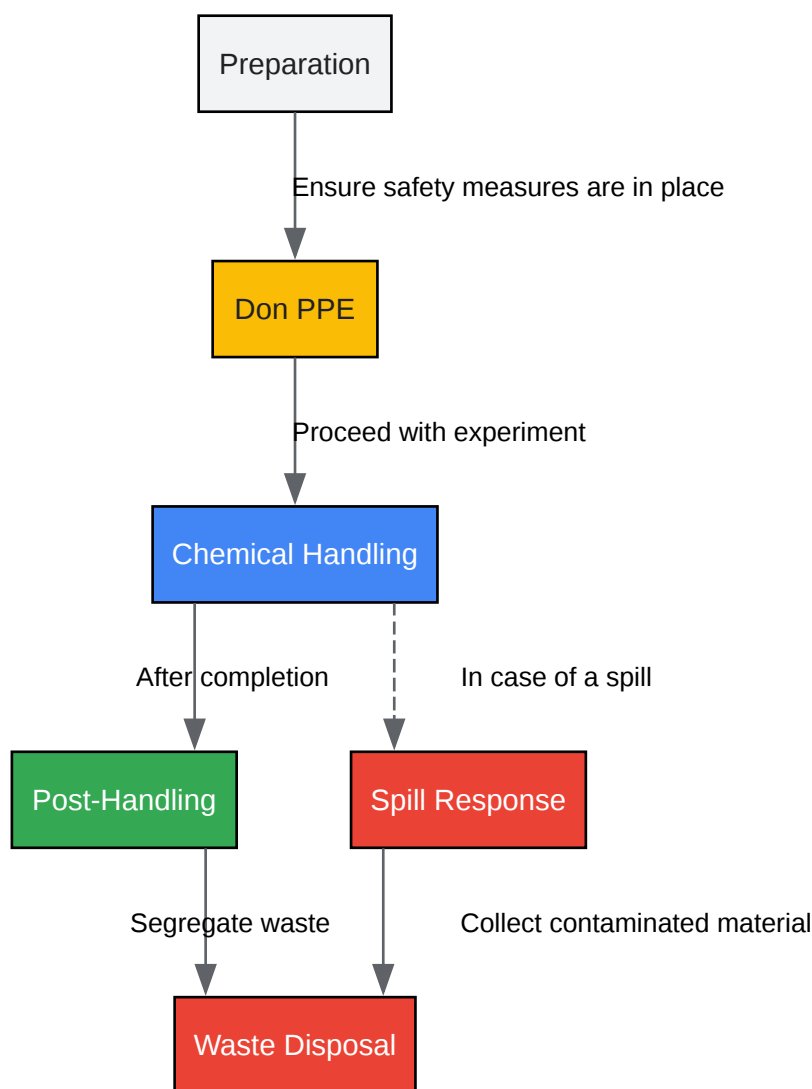
Disposal Plan

Contaminated materials and unused (2S)-2-Iodobutane must be disposed of as hazardous waste.

- Waste Collection:

- Collect all waste containing (2S)-2-Iodobutane, including contaminated absorbents, in a designated, properly labeled, and sealed container.
- Do not mix with incompatible waste streams. (2S)-2-Iodobutane is incompatible with strong oxidizing agents and strong bases.[\[2\]](#)[\[5\]](#)
- Spill Cleanup:
 - In case of a small spill, evacuate non-essential personnel.[\[2\]](#)
 - Remove all ignition sources.[\[2\]](#)
 - Absorb the spill with a non-combustible absorbent material such as sand, earth, or vermiculite.[\[10\]](#)
 - Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[\[10\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.[\[2\]](#)
- Waste Disposal:
 - Dispose of the hazardous waste through a licensed waste disposal company.[\[12\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[11\]](#)[\[12\]](#) It may be necessary to contact your state's Department of Environmental Protection (DEP) or the regional EPA office for specific guidance.[\[2\]](#)

Safe Handling Workflow



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